

# Butane-2-sulfonamide: A Technical Overview of its Molecular Properties

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## Compound of Interest

Compound Name: **Butane-2-sulfonamide**

Cat. No.: **B3246515**

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides a focused summary of the molecular weight and chemical formula for **Butane-2-sulfonamide**.

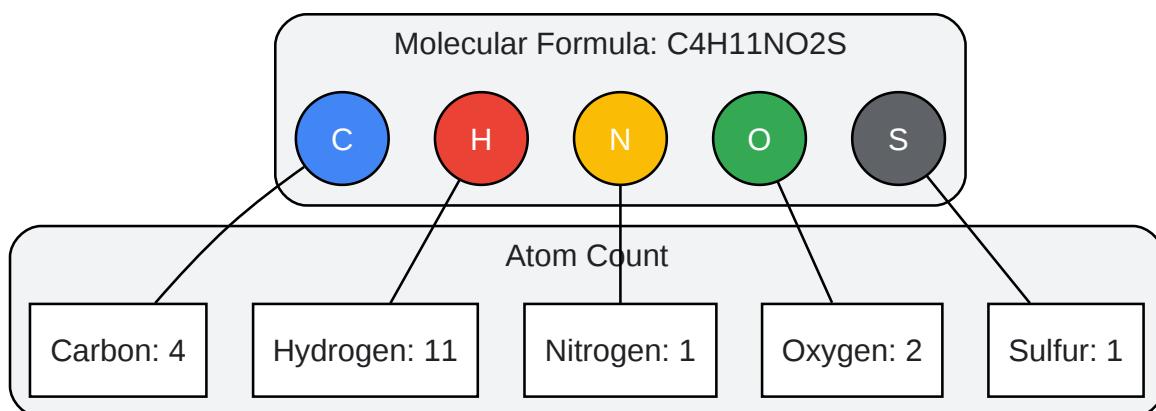
## Core Molecular Data

The essential molecular details of **Butane-2-sulfonamide** are presented below. This data is foundational for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

Property	Value
Molecular Formula	C4H11NO2S <sup>[1]</sup>
Molecular Weight	137.20 g/mol <sup>[2]</sup>
Monoisotopic Mass	137.05106 Da <sup>[1]</sup>

## Elemental Composition and Structure

The molecular formula C4H11NO2S indicates the elemental makeup of **Butane-2-sulfonamide**. The structural arrangement consists of a sulfonyl group attached to a sec-butyl group and an amine group.<sup>[3]</sup> The connectivity of these atoms dictates the compound's chemical behavior and physical properties.



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Elemental composition of **Butane-2-sulfonamide**.

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## References

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- 3. Sulfonamide - Wikipedia [en.wikipedia.org]
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